

TBE-31 Application Notes and Protocols for Mouse Models

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Compound of Interest

Compound Name: TBE 31

Cat. No.: B15619724

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Introduction

TBE-31 is a synthetic tricyclic bis(cyano enone) that has demonstrated significant potential in preclinical research. It is a potent activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway, a critical regulator of cellular defense against oxidative and electrophilic stress. Additionally, TBE-31 has been shown to directly interact with actin, inhibiting its polymerization and consequently affecting cell migration and cytoskeletal structure. These dual mechanisms of action make TBE-31 a promising candidate for investigation in various disease models, including cancer, obesity, and inflammatory conditions.

These application notes provide a comprehensive overview of TBE-31 dosage and administration in mouse models based on available preclinical data. The included protocols are intended to serve as a guide for researchers designing in vivo studies with this compound.

Data Presentation: TBE-31 Dosage in Mouse Models

The following tables summarize the reported dosages of TBE-31 used in various mouse models. It is crucial to note that optimal dosage can vary depending on the mouse strain,

disease model, and experimental endpoint. Therefore, pilot studies are recommended to determine the most effective and well-tolerated dose for a specific application.

Mouse Model	Administration Route	Dosage	Frequency	Vehicle	Reference Study Focus
High-Fat Diet-Induced Obesity	Oral Gavage	7.5 mg/kg	Once daily for 6 weeks	0.5% Methyl Cellulose	Body weight and white adipose tissue reduction[1]
Cutaneous Carcinogenesis (Chemoprevention)	Topical	40 nmol in 200 μ L	Twice a week for 15 weeks	80% Acetone	Prevention of UV-induced skin tumors
Pharmacokinetics/Pharmacodynamics	Oral Gavage	10 μ mol/kg	Single dose	Not specified	Nrf2 activation in various organs
Aflatoxin-Induced Liver Carcinogenesis	Oral Gavage	0.5, 1, or 2 μ mol	48 hours prior to aflatoxin exposure	Not specified	Inhibition of DNA adduct formation
Inflammation-Related Depression	Oral Gavage	Not explicitly stated, but oral administration was effective	Not specified	Not specified	Attenuation of depressive-like behaviors

Signaling Pathways of TBE-31

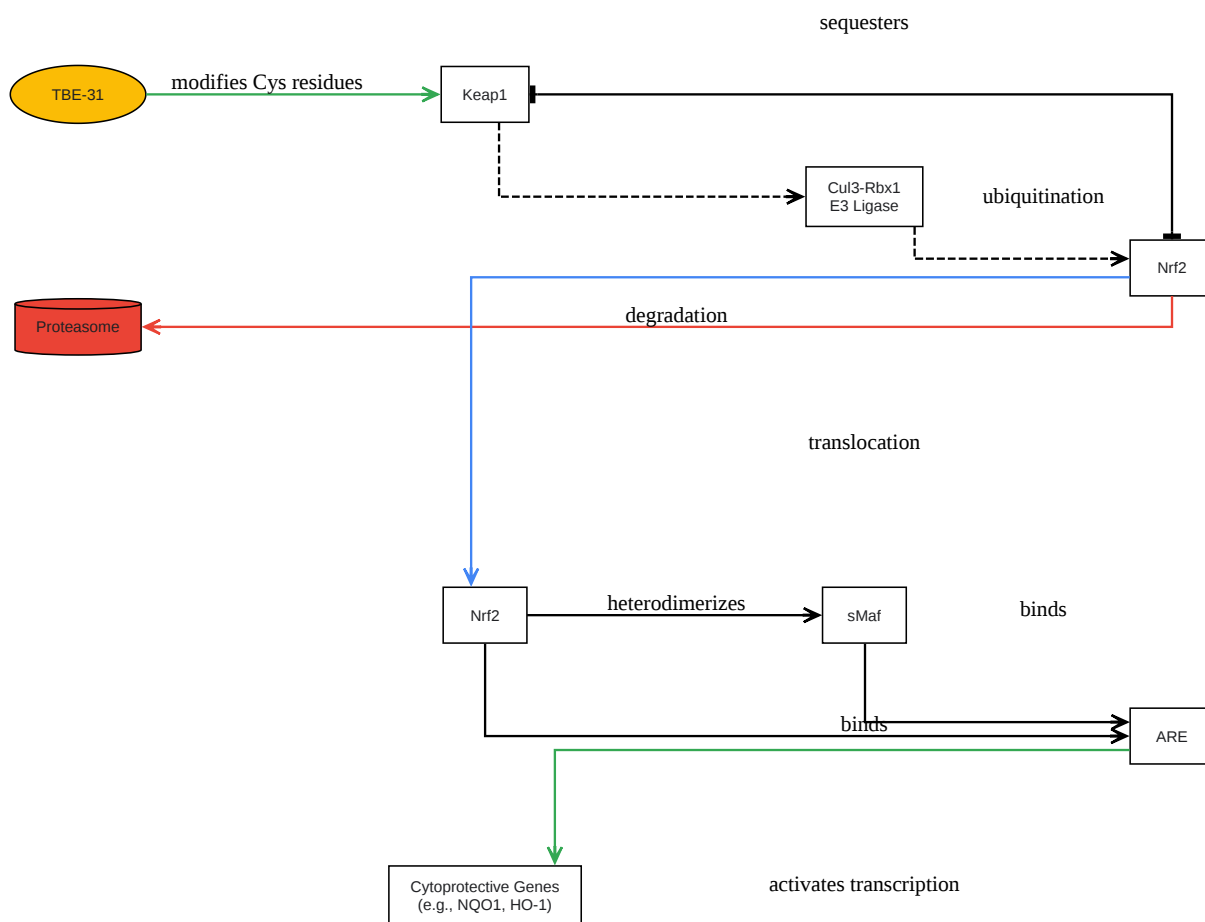
TBE-31 exerts its biological effects through at least two distinct signaling pathways.

Understanding these pathways is crucial for interpreting experimental results and designing

mechanistic studies.

Keap1-Nrf2 Signaling Pathway

Under basal conditions, Nrf2 is sequestered in the cytoplasm by Keap1, which facilitates its ubiquitination and subsequent proteasomal degradation. TBE-31, being an electrophilic molecule, reacts with cysteine residues on Keap1. This modification disrupts the Keap1-Nrf2 interaction, leading to the stabilization and nuclear translocation of Nrf2. In the nucleus, Nrf2 heterodimerizes with small Maf proteins and binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes, upregulating the expression of a battery of cytoprotective and antioxidant enzymes.

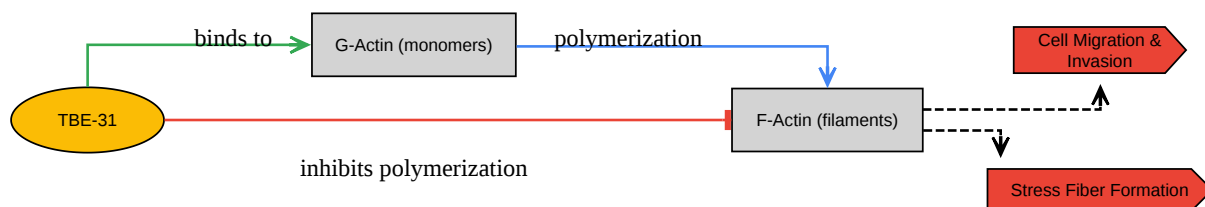


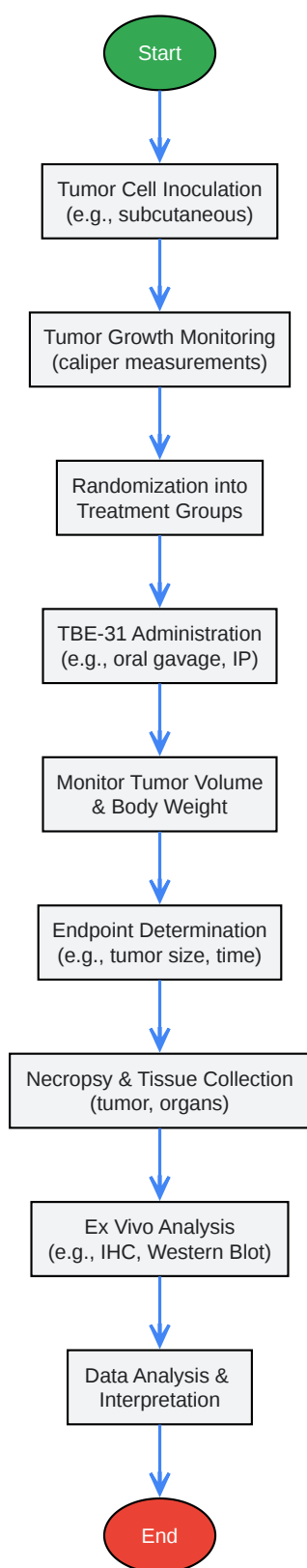
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Caption: TBE-31 activates the Keap1-Nrf2 antioxidant response pathway.

Actin Cytoskeleton Dynamics

TBE-31 has been shown to directly bind to actin, the monomeric subunit of microfilaments. This interaction inhibits the polymerization of actin monomers into filamentous actin (F-actin). The actin cytoskeleton is essential for maintaining cell shape, motility, and intracellular transport. By disrupting actin dynamics, TBE-31 can inhibit processes such as cell migration and invasion, which are critical for cancer metastasis.





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References

- 1. The Nuclear Factor (Erythroid-Derived 2)-Like 2 Activator TBE-31 Influences Body Weight by Affecting White Adipose Tissue in High Fat Diet-Induced Obesity Mice [jstage.jst.go.jp]
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